

Personal protective equipment for handling 4-Cyano-3-nitrobenzoic acid

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Compound of Interest

Compound Name: 4-Cyano-3-nitrobenzoic acid

Cat. No.: B183318

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Essential Safety and Handling Guide for 4-Cyano-3-nitrobenzoic Acid

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **4-Cyano-3-nitrobenzoic acid**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental impact.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Cyano-3-nitrobenzoic acid** is presented below.

Property	Value	Source
CAS Number	153775-42-9	[1] [2]
Molecular Formula	C ₈ H ₄ N ₂ O ₄	[1] [2]
Molecular Weight	192.13 g/mol	[1] [2]
Appearance	Solid	
Storage Temperature	Room temperature, in a dry, well-ventilated place	

Hazard Identification and Personal Protective Equipment (PPE)

4-Cyano-3-nitrobenzoic acid is classified with the following hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.[3]
- Causes skin irritation.[3]
- Causes serious eye irritation.[3]

Due to the presence of both a cyanide group and a nitrated aromatic acid structure, stringent PPE protocols are mandatory.

PPE Category	Specification	Rationale
Hand Protection	Double gloving with nitrile gloves. [4]	Nitrile gloves offer good resistance to weak acids and acetonitrile. [5] [6] [7] [8] [9] Double gloving provides an additional layer of protection against potential tears or rapid permeation.
Eye Protection	Chemical safety goggles conforming to ANSI Z87.1 or EN 166 standards. [10] [11]	Protects against splashes and dust, preventing serious eye irritation.
Respiratory Protection	A NIOSH-approved half-mask or full-face respirator with organic vapor/acid gas cartridges and P100 particulate filters (e.g., 3M 60923 or equivalent). [12] [13] [14]	Required when handling the powder outside of a certified chemical fume hood to prevent inhalation of harmful dust.
Skin and Body Protection	A buttoned lab coat, long pants, and closed-toe shoes. [10] An apron may be required for larger quantities.	To prevent skin contact with the chemical.

Operational Plan: Step-by-Step Handling Procedures

- Work Area: All handling of **4-Cyano-3-nitrobenzoic acid** solid and its solutions should be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[\[13\]](#)
- Spill Kit: A spill kit containing appropriate materials for acid and cyanide spills must be available. This includes sodium bicarbonate for acid neutralization, and a pH 10 buffer

solution and 10% bleach solution for cyanide decontamination.[\[4\]](#)

- Don PPE: Before handling, put on all required PPE as specified in the table above.
- Weighing: When weighing the solid, do so in the fume hood on a tared weigh boat. Avoid creating dust.
- Dissolving: If preparing a solution, add the solid slowly to the solvent in a flask or beaker with stirring to prevent splashing.
- Glassware and Equipment: All contaminated glassware and equipment should be decontaminated within the fume hood. First, rinse with a pH 10 buffer solution, followed by a freshly prepared 10% bleach solution.[\[4\]](#) Collect all rinsates as hazardous waste.
- Work Surfaces: Wipe down the work surface in the fume hood with a pH 10 buffer solution, followed by a 10% bleach solution, and then water. Dispose of all wipes as solid hazardous waste.[\[4\]](#)
- Glove Removal: Remove the outer pair of gloves first, followed by the inner pair, without touching the outside of the gloves with bare skin.
- Hand Washing: Wash hands thoroughly with soap and water after handling is complete.[\[11\]](#)

Emergency Procedures

Emergency Situation	Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes in a safety shower. ^[4] Remove contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with water for at least 15 minutes at an eyewash station, holding the eyelids open. ^[4] Seek immediate medical attention.
Inhalation	Move the affected person to fresh air. If breathing is difficult, administer oxygen. Do not perform mouth-to-mouth resuscitation to avoid exposing the rescuer. ^[4] Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention. ^[1]
Small Spill (in fume hood)	1. Restrict access to the area. 2. Wearing appropriate PPE, cover the spill with sodium bicarbonate to neutralize the acid. ^[10] 3. Carefully sweep the neutralized solid into a designated hazardous waste container. 4. Decontaminate the spill area with a pH 10 buffer solution followed by a 10% bleach solution. ^[4]
Large Spill (outside fume hood)	1. Evacuate the laboratory immediately and alert others in the vicinity. ^[4] 2. Call emergency services. 3. Prevent entry to the contaminated area.

Disposal Plan

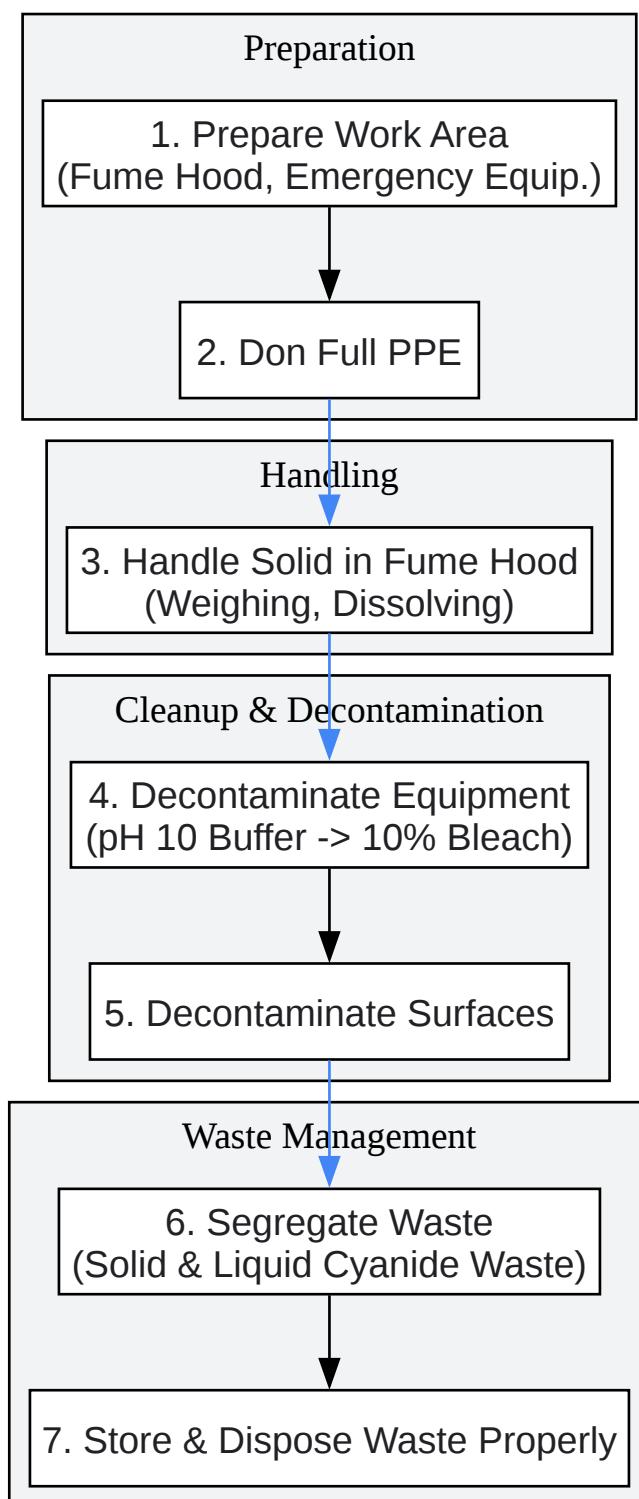
All waste containing **4-Cyano-3-nitrobenzoic acid** must be treated as hazardous waste.

- Solid Waste: This includes contaminated gloves, wipes, weigh boats, and any unreacted chemical.^[4] Collect in a clearly labeled, sealed, and durable container designated for

"Cyanide-Containing Solid Waste."

- Liquid Waste: This includes all solutions and rinsates from decontamination. Collect in a clearly labeled, sealed, and compatible container designated for "Cyanide-Containing Liquid Waste." Do not mix with acidic waste streams to prevent the generation of hydrogen cyanide gas.[\[15\]](#)
- Sharps Waste: Contaminated needles, syringes, or broken glassware should be placed in a designated sharps container for hazardous waste.
- Storage: Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials, particularly acids.[\[15\]](#)
- Disposal Request: Arrange for the disposal of hazardous waste through your institution's environmental health and safety office. Ensure all containers are properly labeled according to regulatory requirements.[\[4\]](#)

Workflow for Safe Handling of 4-Cyano-3-nitrobenzoic Acid



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Caption: Workflow for handling **4-Cyano-3-nitrobenzoic acid**.

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